

# Chemical structure and properties of Demethoxydeacetoxypseudolaric acid B

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## Compound of Interest

Compound Name: *Demethoxydeacetoxypseudolaric acid B*

Cat. No.: B1630833

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## Demethoxydeacetoxypseudolaric Acid B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Demethoxydeacetoxypseudolaric acid B** is a diterpenoid natural product isolated from the golden larch tree, *Pseudolarix amabilis*. As a member of the complex family of pseudolaric acids, this compound is of interest to researchers in natural product chemistry and drug discovery. This technical guide provides a summary of the available information on its chemical structure and properties. It is important to note that while the chemical identity of this compound is established, detailed studies on its biological activities and mechanism of action are limited in publicly available scientific literature. Much of the research on compounds from *Pseudolarix amabilis* has focused on other derivatives, such as Pseudolaric acid B.

### Chemical Structure and Properties

**Demethoxydeacetoxypseudolaric acid B** is identified by the CAS Number 82508-36-9 and possesses the molecular formula C<sub>20</sub>H<sub>24</sub>O<sub>7</sub>. It is also known by the synonyms Demethylpseudolaric acid C and Deacetyl demethylpseudolaric acid B.

Table 1: Chemical Identifiers and Properties of **Demethoxydeacetoxypseudolaric acid B**

Identifier/Property	Value	Source
CAS Number	82508-36-9	[1]
Molecular Formula	C20H24O7	[2]
Molecular Weight	376.40 g/mol	[2]
Compound Type	Diterpenoid	[2]
Appearance	Solid, White to off-white	N/A
Botanical Source	Pseudolarix amabilis (Golden Larch)	[2]

## Physicochemical Data

Detailed experimental data on the physicochemical properties of **Demethoxydeacetoxypseudolaric acid B**, such as melting point, boiling point, and solubility, are not readily available in the surveyed literature. Commercial suppliers typically provide the compound as a solid.

Table 2: Physicochemical Properties of **Demethoxydeacetoxypseudolaric acid B**

Property	Value	Notes
Physical State	Solid	As supplied by vendors.
Color	White to off-white	As supplied by vendors.
Melting Point	Not available	Data not found in scientific literature.
Boiling Point	Not available	Data not found in scientific literature.
Solubility	Not available	Data not found in scientific literature.

## Biological Activity and Mechanism of Action

Specific studies detailing the biological activity and mechanism of action for **Demethoxydeacetoxypseudolaric acid B** (CAS 82508-36-9) are scarce. While other diterpenoids isolated from *Pseudolarix amabilis* have demonstrated cytotoxic and antiviral activities, it is not confirmed that **Demethoxydeacetoxypseudolaric acid B** shares these properties.

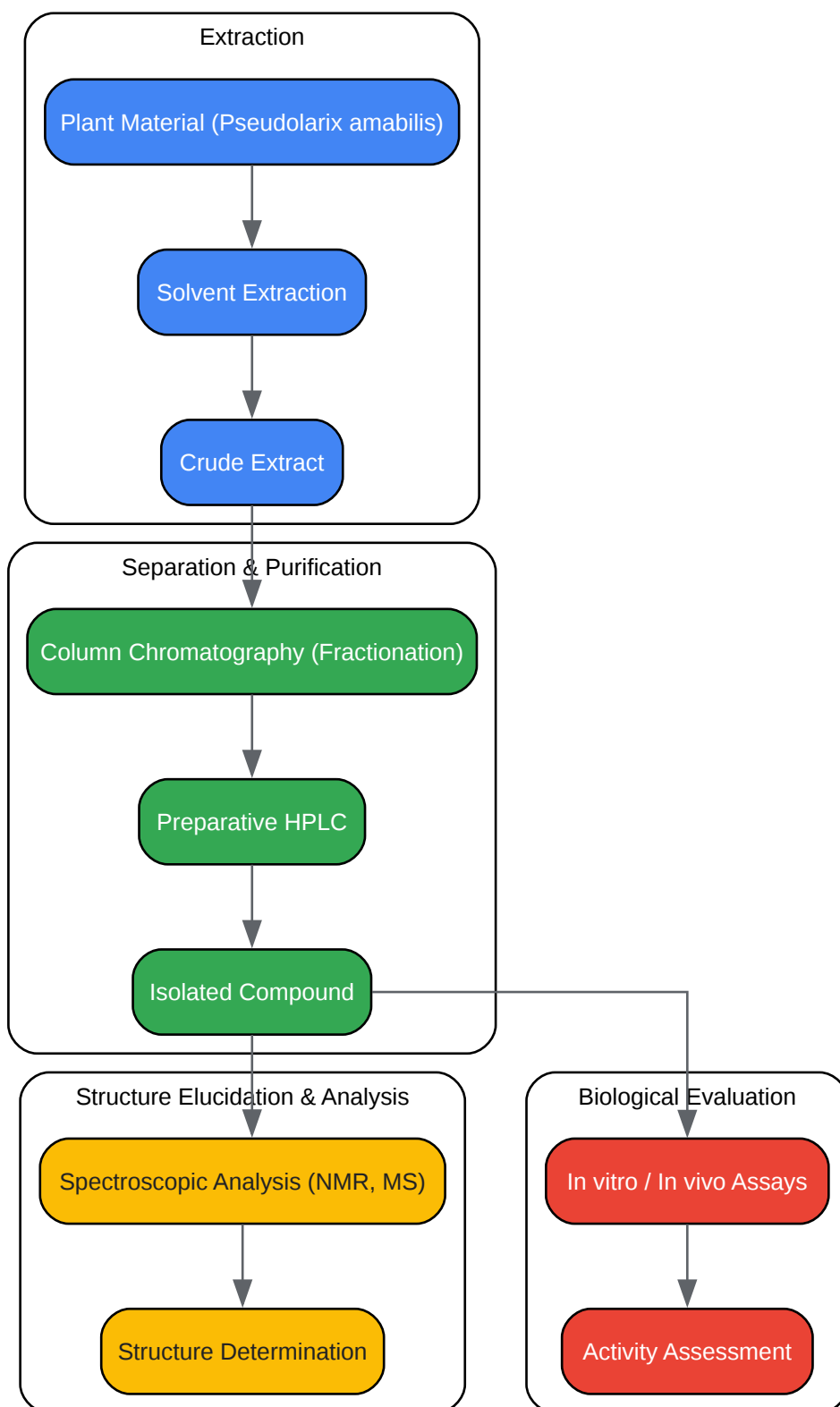
It is important to distinguish **Demethoxydeacetoxypseudolaric acid B** from a similarly named "**Demethoxydeacetoxypseudolaric acid B** analog" (CAS 500736-17-4), which has a different molecular formula (C<sub>24</sub>H<sub>30</sub>O<sub>8</sub>) and has been reported to be semi-synthesized from Pseudolaric acid B. This analog has shown potent activities against various cancer cell lines. However, this activity cannot be directly attributed to **Demethoxydeacetoxypseudolaric acid B**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Demethoxydeacetoxypseudolaric acid B** are not extensively described in the available literature. The general approach for isolating natural products like this compound from its botanical source, *Pseudolarix amabilis*, would follow a standard phytochemical workflow.

## General Workflow for Isolation and Characterization of Natural Products

The following diagram illustrates a typical workflow for the isolation and characterization of a natural product like **Demethoxydeacetoxypseudolaric acid B** from a plant source.



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Caption: General workflow for natural product isolation and characterization.

## Conclusion

**Demethoxydeacetoxypseudolaric acid B** is a structurally identified diterpenoid from *Pseudolarix amabilis*. While its chemical formula and CAS number are established, there is a notable lack of comprehensive public data regarding its specific physicochemical properties, biological activities, and mechanisms of action. This presents an opportunity for further research to explore the potential of this natural product. Future studies are required to elucidate its biological profile and potential therapeutic applications. Researchers interested in this compound should focus on its isolation from the natural source and subsequent comprehensive biological screening.

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## References

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